

spectroscopic data for 4,5-Dichloro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	4,5-Dichloro-2-hydroxybenzaldehyde
Cat. No.:	B1348554

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Molecular Structure and its Spectroscopic Implications

4,5-Dichloro-2-hydroxybenzaldehyde is a substituted aromatic aldehyde with the molecular formula $C_7H_4Cl_2O_2$ and a molecular weight of approximately 191.01 g/mol .^[3] Its structure is foundational to interpreting its spectral data. The key features are:

- An aldehyde group (-CHO) ortho to a hydroxyl group.
- A hydroxyl group (-OH) capable of intramolecular hydrogen bonding with the aldehyde's carbonyl oxygen.
- Two chlorine atoms at the C4 and C5 positions of the benzene ring.
- Two remaining aromatic protons at the C3 and C6 positions.

These features create a distinct electronic environment that governs the molecule's interaction with electromagnetic radiation, leading to a unique spectroscopic fingerprint.

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References

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